

protocols for handling and storage of 2-Fluorobenzyl alcohol

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Compound of Interest

Compound Name: 2-Fluorobenzyl alcohol

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Application Notes and Protocols for 2-Fluorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **2-Fluorobenzyl alcohol** (CAS No. 446-51-5). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Physicochemical and Hazard Data

Proper handling and storage procedures are informed by the inherent properties and hazards of a substance. The following tables summarize the key quantitative data for **2-Fluorobenzyl alcohol**.

Table 1: Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C ₇ H ₇ FO	[1][2]
Molecular Weight	126.13 g/mol	[1][3]
Appearance	Liquid	[1]
Density	1.173 g/mL at 25 °C	[1]
Boiling Point	199-200 °C at 1013 hPa	[1]
Refractive Index	n20/D 1.514	[1]
Melting/Freezing Point	Not determined	

Table 2: Hazard Identification and Classification

Hazard Statement	GHS Classification	Reference
Combustible liquid	Flammable liquids (Category 4)	[3][4]
Harmful if swallowed	Acute toxicity, oral (Category 4)	[3]
Causes skin irritation	Skin corrosion/irritation (Category 2)	[3][4]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)	[3][4]
May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	[3]

Experimental Protocols

2.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Fluorobenzyl alcohol** to determine the appropriate level of PPE. The following are minimum requirements:

Methodological & Application



 Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]

Skin Protection:

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[5][6]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[6][7]

2.2. Handling Protocol

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][7]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[5]
- Keep away from open flames, hot surfaces, and sources of ignition.
- · Use non-sparking tools.
- Wash hands thoroughly after handling.[5]

2.3. Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
- Keep away from heat, sparks, and flame.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.

2.4. Spill and Leak Procedure



- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.
- Containment:
 - For small spills, absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, or sawdust).
 - For large spills, dike the spill to prevent it from spreading.
- Collection:
 - Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.
- 2.5. Waste Disposal Protocol
- Dispose of unused 2-Fluorobenzyl alcohol and contaminated materials in a licensed hazardous waste disposal facility.
- Do not dispose of down the drain or in the regular trash.
- Follow all applicable regional, national, and local laws and regulations for chemical waste disposal.[6]

Potential Decomposition

While specific studies on the decomposition of **2-Fluorobenzyl alcohol** are not readily available, it is prudent to consider the known decomposition pathways of the related compound, benzyl alcohol. Benzyl alcohol can oxidize to form benzaldehyde and benzoic acid. [8] Thermal decomposition of fluorinated organic compounds can also lead to the release of



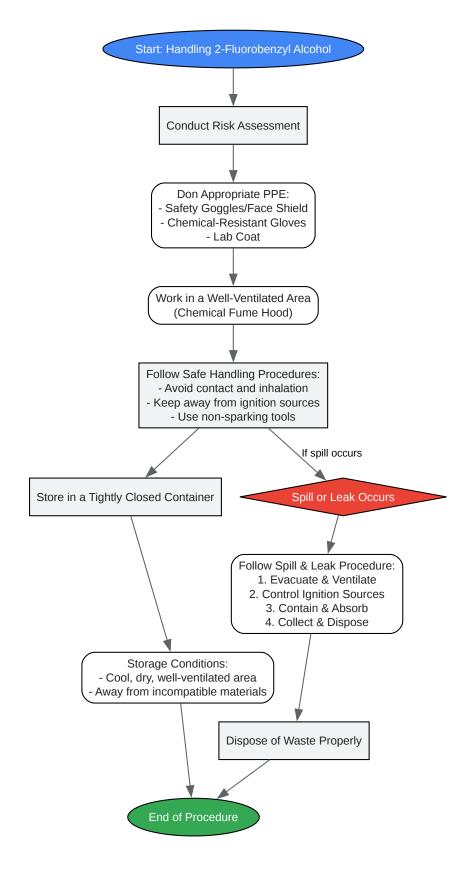


hazardous gases such as hydrogen fluoride.[6] Sonication of benzyl alcohol has been shown to produce benzene, toluene, and benzaldehyde.[9]

Visual Workflow

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **2-Fluorobenzyl alcohol**.





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Caption: Workflow for Safe Handling and Storage of 2-Fluorobenzyl Alcohol.



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